

# In-Depth Technical Guide to the Safety of Fmoc-N-PEG36-acid

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## Compound of Interest

Compound Name: **Fmoc-N-PEG36-acid**

Cat. No.: **B8006581**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **Fmoc-N-PEG36-acid** (Fmoc-N-amido-PEG36-acid), a high molecular weight PEG derivative commonly utilized in bioconjugation, drug delivery, and peptide synthesis. Due to the limited availability of a specific, official Safety Data Sheet (SDS) for this compound, this document synthesizes information from various suppliers and related PEG compounds to offer a thorough safety profile.

## Chemical and Physical Properties

**Fmoc-N-PEG36-acid** is a heterobifunctional linker possessing a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a terminal carboxylic acid. The long polyethylene glycol (PEG) chain enhances solubility and reduces immunogenicity of conjugated molecules.[\[1\]](#)

It is important to note that two CAS numbers are frequently associated with this compound: 756526-01-9[\[2\]](#) and 2649489-46-1.[\[3\]](#) Researchers should verify the specific CAS number associated with their product.

Table 1: Physical and Chemical Properties of **Fmoc-N-PEG36-acid**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Synonyms          | Fmoc-N-amido-PEG36-acid,<br>Fmoc-NH-PEG36-acid, Fmoc-<br>PEG-acid, Fmoc-PEG1500-<br>acid | [4]       |
| CAS Number        | 756526-01-9, 2649489-46-1  | [2][3]    |
| Molecular Formula | C <sub>90</sub> H <sub>161</sub> NO <sub>40</sub>  | [3]       |
| Molecular Weight  | ~1897.22 g/mol   | [2]       |
| Appearance        | White solid or viscous liquid  | [4][5]    |
| Solubility        | Soluble in water, methylene<br>chloride, acetonitrile, DMAC,<br>and DMSO                 | [1]       |
| Purity            | Typically >95%   | [4]       |

## Hazard Identification and Classification

Based on available safety data sheets for identical or closely related compounds, **Fmoc-N-PEG36-acid** is generally not classified as a hazardous substance. However, as with all laboratory chemicals, it should be handled with care. Some sources for similar PEG compounds suggest potential for mild irritation.

Table 2: GHS Hazard Classification (Anticipated)

| Hazard Class                      | Category       | Pictogram | Signal Word    | Hazard Statement |
|-----------------------------------|----------------|-----------|----------------|------------------|
| Skin corrosion/irritation         | Not Classified | None      | No Signal Word | Not Applicable   |
| Serious eye damage/eye irritation | Not Classified | None      | No Signal Word | Not Applicable   |
| Specific target organ toxicity    | Not Classified | None      | No Signal Word | Not Applicable   |

Note: This classification is based on available data for similar compounds and may not be exhaustive. Always refer to the supplier-specific SDS.

## Handling, Storage, and First Aid

Proper handling and storage are crucial to maintain the integrity and safety of **Fmoc-N-PEG36-acid**.

### Handling and Personal Protective Equipment (PPE)

Standard laboratory procedures should be followed. Use in a well-ventilated area and avoid inhalation of any dust or vapors. Personal protective equipment, including safety glasses, gloves, and a lab coat, is recommended.

### Storage

**Fmoc-N-PEG36-acid** is hygroscopic and should be stored in a tightly sealed container under an inert atmosphere.<sup>[1]</sup> Recommended storage is at -20°C, desiccated, and protected from light.<sup>[6]</sup> Allow the product to come to room temperature before opening to prevent moisture condensation.<sup>[1]</sup>

### First Aid Measures

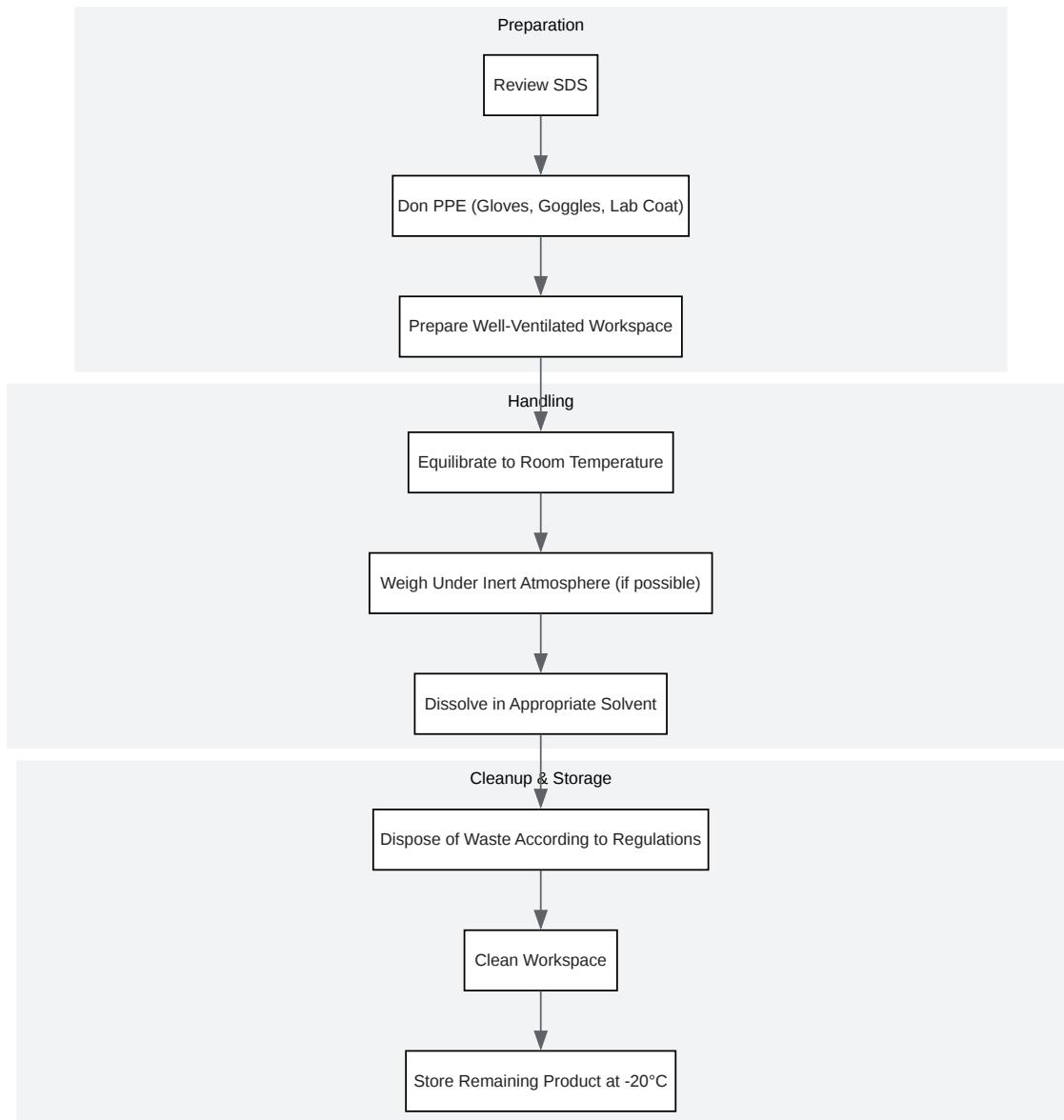
Table 3: First Aid Procedures

| Exposure Route | First Aid Measures   |
|----------------|--|
| Inhalation     | Move to fresh air. If breathing is difficult, seek medical attention.  |
| Skin Contact   | Wash off with soap and plenty of water.  |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.   |

## Experimental Protocols and Logical Workflows

### General Handling Workflow

The following diagram outlines a general workflow for handling **Fmoc-N-PEG36-acid** in a laboratory setting.

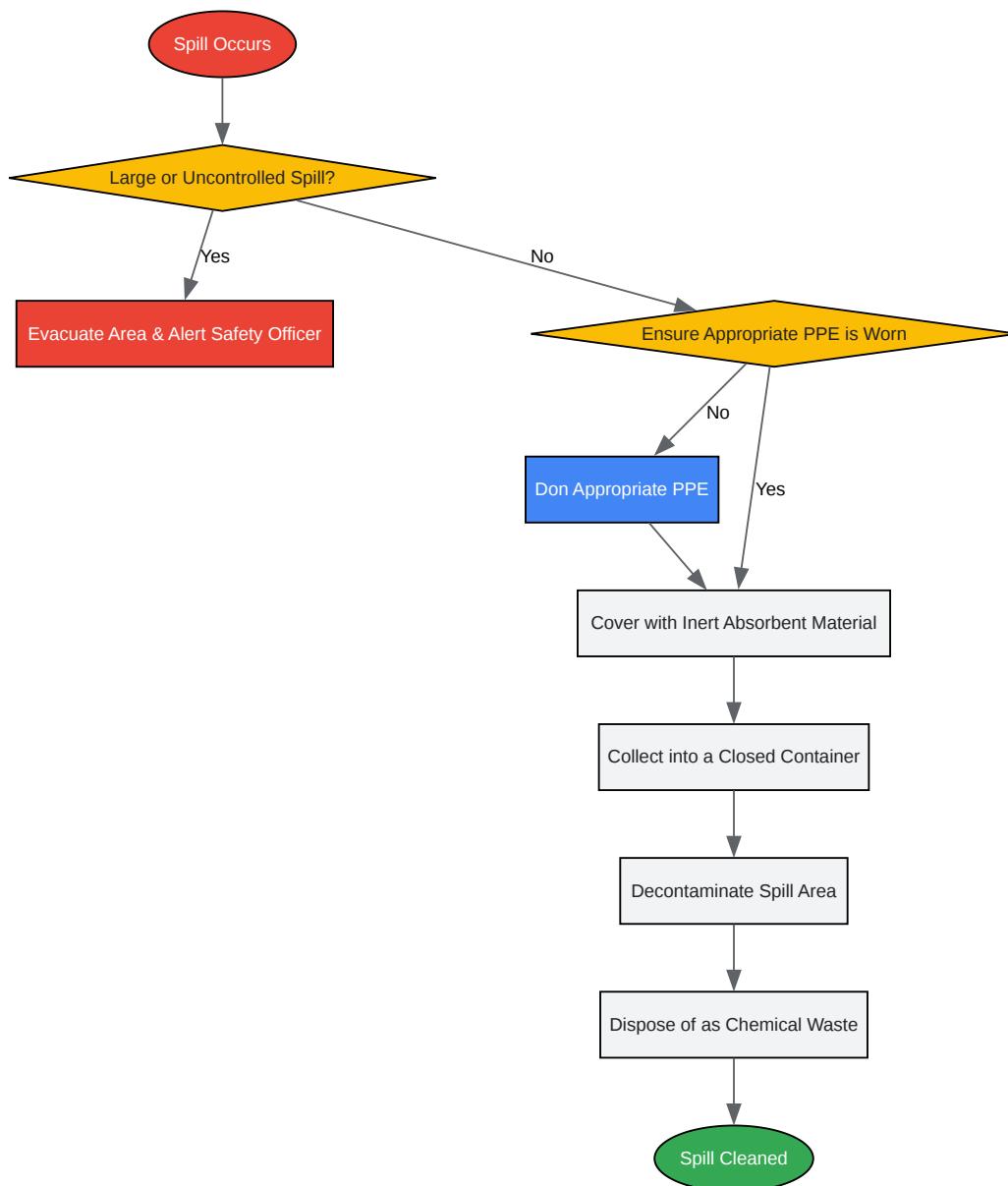


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Caption: General laboratory workflow for handling **Fmoc-N-PEG36-acid**.

## Spill Response Protocol

In the event of a spill, the following decision-making process should be followed.



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Caption: Decision tree for responding to a spill of **Fmoc-N-PEG36-acid**.

## Stability and Reactivity

**Fmoc-N-PEG36-acid** is generally stable under recommended storage conditions. Avoid strong oxidizing agents. Hazardous decomposition products are not expected under normal use, but thermal decomposition may produce carbon and nitrogen oxides.

## Toxicological and Ecological Information

Detailed toxicological and ecological studies for **Fmoc-N-PEG36-acid** are not readily available. However, PEG compounds are generally considered to have low toxicity and are not expected to pose a significant ecological hazard.

Disclaimer: This document is intended for informational purposes only and does not replace a formal Safety Data Sheet (SDS). Always consult the SDS provided by the manufacturer for the most accurate and up-to-date safety information.

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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety of Fmoc-N-PEG36-acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8006581#fmoc-n-peg36-acid-safety-data-sheet-sds-information>

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